

Solubility of 2-Ethyl-1-butanol in water and organic solvents

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Compound of Interest

Compound Name: 2-Ethyl-1-butanol

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An In-depth Technical Guide to the Solubility of 2-Ethyl-1-butanol

This technical guide provides a comprehensive overview of the solubility of **2-Ethyl-1-butanol** in water and various organic solvents. Designed for researchers, scientists, and professionals in drug development, this document consolidates key solubility data, outlines experimental methodologies for its determination, and visualizes the chemical principles governing its solubility profile.

Introduction to 2-Ethyl-1-butanol

2-Ethyl-1-butanol (CAS No. 97-95-0) is a six-carbon, branched-chain primary alcohol with the chemical formula $C_6H_{14}O$.^[1] Structurally, it consists of a butanol backbone with an ethyl group at the second carbon.^[2] This structure, specifically the presence of a polar hydroxyl (-OH) group and a nonpolar hexyl hydrocarbon body, dictates its solubility characteristics. The branching in its structure disrupts crystal packing, resulting in a very low freezing point, which makes it and its esters useful as plasticizers and lubricants.^[3] It is a colorless liquid utilized as a solvent for oils, resins, and dyes, and as an intermediate in the manufacturing of pharmaceuticals, perfumes, and flavorings.^{[1][4]}

Solubility Profile of 2-Ethyl-1-butanol

The solubility of **2-Ethyl-1-butanol** is a function of its molecular structure, which imparts a dual nature. The hydroxyl group is hydrophilic and capable of forming hydrogen bonds, while the

six-carbon alkyl chain is hydrophobic and interacts via van der Waals forces.[2][5] This balance influences its solubility in both polar and nonpolar media.

Solubility in Water

2-Ethyl-1-butanol is described as slightly or moderately soluble in water.[1][2] The polar hydroxyl group can form hydrogen bonds with water molecules, facilitating dissolution. However, the relatively large nonpolar hydrocarbon portion of the molecule limits this solubility.[2][6] As the length of the carbon chain in alcohols increases, the hydrophobic character becomes more dominant, leading to decreased water solubility.[6][7]

Solubility in Organic Solvents

2-Ethyl-1-butanol demonstrates high solubility in a wide range of organic solvents. It is reported to be soluble in alcohol and ether and miscible with most organic solvents.[1][4] Its solubility is particularly favorable in non-polar solvents like hexane and cyclohexane.[2] This is due to the favorable van der Waals interactions between the alkyl chain of the alcohol and the nonpolar solvent molecules.

Quantitative Solubility Data

The following table summarizes the reported quantitative solubility data for **2-Ethyl-1-butanol**.

Solvent	Formula	Type	Solubility Value	Temperature	Reference(s)
Water	H ₂ O	Polar Protic	4 g/L	25 °C	[4][8]
Water	H ₂ O	Polar Protic	10 g/L	Standard State (25 °C)	[3]
Alcohol	R-OH	Polar Protic	Soluble / Miscible	Not Specified	[1][8]
Ether	R-O-R	Polar Aprotic	Soluble / Miscible	Not Specified	[1][8]
Most Organic Solvents	-	Various	Miscible	Not Specified	[1][4][8]

Note: There is a discrepancy in the reported water solubility, with values ranging from 4 g/L to 10 g/L. This may be due to different experimental conditions or methods. The term "miscible" implies that the substances are soluble in all proportions.

Experimental Protocol for Solubility Determination

While specific protocols for determining the solubility of **2-Ethyl-1-butanol** are not detailed in the provided search results, a general method for assessing the solubility of a liquid compound can be described. This procedure is a standard approach used in chemical laboratories.

Objective: To determine the solubility of a liquid test compound (e.g., **2-Ethyl-1-butanol**) in a given solvent (e.g., water).

Materials:

- Test compound (**2-Ethyl-1-butanol**)
- Solvent (e.g., deionized water)
- Calibrated pipettes or micropipettes
- Vials or test tubes with closures
- Vortex mixer or magnetic stirrer
- Analytical balance
- Constant temperature bath or shaker

Procedure:

- Preparation: A specific volume of the solvent (e.g., 1.0 mL) is added to a series of test tubes. The tubes are placed in a constant temperature bath (e.g., set to 25 °C) to equilibrate.
- Addition of Solute: A known, small amount of the liquid solute (**2-Ethyl-1-butanol**) is added to the first test tube.[9]

- **Mixing:** The test tube is sealed and shaken vigorously (e.g., using a vortex mixer) for a set period to ensure thorough mixing and facilitate dissolution.[9]
- **Observation:** The mixture is allowed to stand and is visually inspected for any signs of insolubility, such as the formation of a separate layer, cloudiness, or droplets.
- **Incremental Addition:** If the initial amount dissolves completely, subsequent, incremental additions of the solute are made to the same test tube, with vigorous mixing and observation after each addition.[9]
- **Saturation Point:** The process is continued until the saturation point is reached, which is identified by the persistence of a separate phase (undissolved solute) even after prolonged mixing.
- **Quantification:** The total amount of solute added to achieve saturation is recorded. The solubility is then calculated and typically expressed in units of grams per liter (g/L) or milligrams per milliliter (mg/mL).
- **Confirmation:** The experiment should be repeated to ensure the reproducibility of the results.

Visualization of Solubility Principles

The following diagram illustrates the molecular interactions that govern the solubility of **2-Ethyl-1-butanol** in polar and non-polar solvents.

Caption: Solubility mechanism of **2-Ethyl-1-butanol**.

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